

Application Notes and Protocols: Preparing Inogatran Stock Solutions in DMSO

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Compound of Interest

Compound Name: *Inogatran*

Cat. No.: *B133910*

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Abstract

Inogatran is a potent, selective, and direct inhibitor of thrombin, playing a critical role in thrombosis and hemostasis research.[1][2][3][4][5] Proper preparation of stock solutions is paramount for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Inogatran** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, ensuring the compound's stability and integrity.

Chemical and Physical Properties of Inogatran

Inogatran is a synthetic, low molecular weight peptidomimetic compound.[3][4] Its key properties are summarized in the table below for easy reference.

Property	Value	Source
Chemical Formula	C21H38N6O4	[1][3]
Molar Mass	438.56 g/mol	[6]
CAS Number	155415-08-0	[1][3][6]
Appearance	Solid (assumed)	General knowledge
Solubility	Soluble in DMSO	[6]
Mechanism of Action	Direct Thrombin Inhibitor	[1][2][7]

Experimental Protocol: Preparation of a 10 mM Inogatran Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **Inogatran** in DMSO. Adjust the quantities accordingly for different desired concentrations.

Materials:

- **Inogatran** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or heat block set to 37°C
- Ultrasonic bath

Procedure:

- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and level. Place a sterile microcentrifuge tube on the balance and tare it.
- **Weighing **Inogatran**:** Carefully weigh out 4.39 mg of **Inogatran** powder into the tared microcentrifuge tube. This corresponds to approximately 10 μmol of the compound (based on a molar mass of 438.56 g/mol).
- **Adding DMSO:** Using a calibrated micropipette, add 1 mL of high-purity DMSO to the microcentrifuge tube containing the **Inogatran** powder.
- **Dissolution:**
 - Close the tube securely and vortex for 30-60 seconds to facilitate initial mixing.
 - To ensure complete dissolution, warm the solution by placing the tube in a 37°C water bath or heat block for 5-10 minutes.[\[6\]](#)
 - Following warming, place the tube in an ultrasonic bath for 5-10 minutes to break up any remaining particulates.[\[6\]](#)
 - Visually inspect the solution to ensure it is clear and free of any visible precipitate.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[6\]](#)
 - Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[6\]](#)
 - For short-term storage (up to 1 month), store at -20°C.[\[6\]](#)

Safety Precautions:

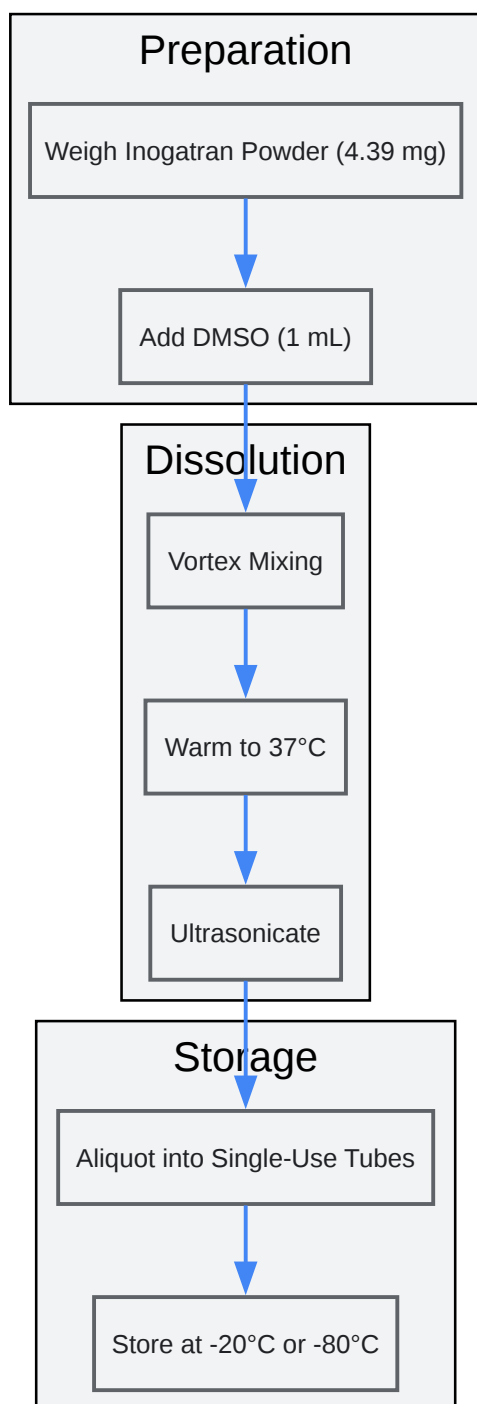
- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **Inogatran** and DMSO.

- Perform all weighing and solvent addition steps in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **Inogatran** and DMSO for comprehensive safety information.

Experimental Workflow and Signaling Pathway

Experimental Workflow:

The following diagram illustrates the sequential steps for preparing the **Inogatran** stock solution.

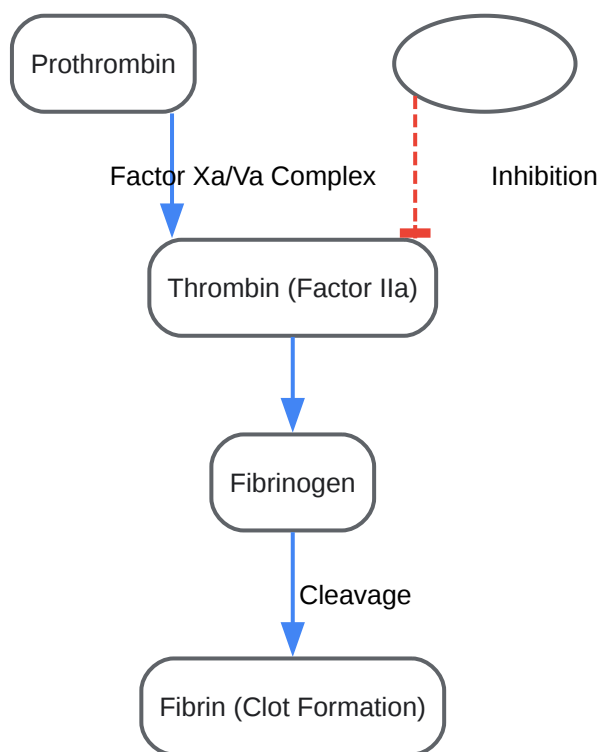


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Caption: Workflow for preparing **Inogatran** stock solution in DMSO.

Signaling Pathway:

Inogatran functions as a direct thrombin inhibitor, a key enzyme in the coagulation cascade. The diagram below shows its point of intervention.



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Caption: **Inogatran** directly inhibits Thrombin, preventing fibrin formation.

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